

Application Notes & Protocols: Analytical Techniques for Gold Bromide Characterization

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Compound of Interest

Compound Name: Gold bromide

CAS No.: 57485-08-2

Cat. No.: B3053998

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Gold bromide** exists primarily in two oxidation states: gold(I) bromide (AuBr) and gold(III) bromide (AuBr₃). Gold(III) bromide is a dark-red to black crystalline solid that typically exists as a dimer, Au₂Br₆, with two bromine atoms bridging the two square-planar gold centers. [1] These compounds are significant as catalysts in various organic reactions, precursors for the synthesis of gold nanoparticles, and components in the development of potential therapeutic agents.[1][2][3] Given their reactivity and diverse applications, particularly in drug development where interaction with biological systems is paramount, rigorous characterization using a suite of analytical techniques is essential to confirm identity, purity, structure, and stability.

This document provides detailed application notes and experimental protocols for the characterization of **gold bromide** compounds.

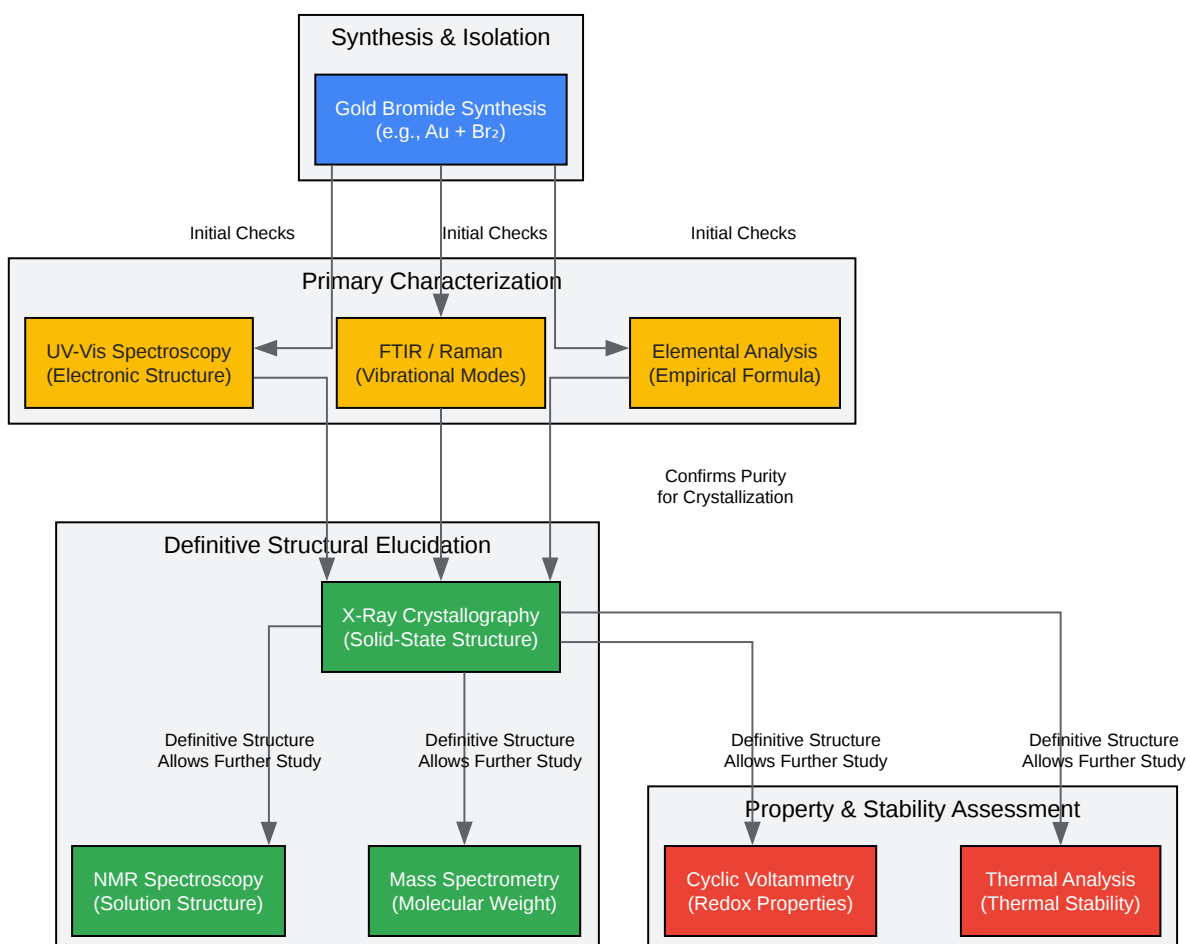
Physicochemical Properties

A summary of the fundamental properties of gold(I) and gold(III) bromide is crucial for initial identification and handling.

Property	Gold(I) Bromide (AuBr)	Gold(III) Bromide (Au ₂ Br ₆)
Formula Weight	276.87 g/mol [4]	873.36 g/mol (dimer)[5]
Appearance	Lemon yellow to yellow-brown crystalline solid[4]	Dark-red to black crystalline solid[1][5]
Melting Point	165 °C (decomposes)[4][6]	~160 °C (decomposes)[5]
Oxidation State of Au	+1[6]	+3[5]
Coordination Geometry	2-coordinate: linear[6]	4-coordinate: square planar[5]
Solubility	Insoluble in water (decomposes)[7]	Soluble in water, alcohol[8][9]
CAS Number	10294-27-6[4]	10294-28-7[5]

Analytical Techniques & Protocols

A multi-technique approach is necessary for the comprehensive characterization of **gold bromide** compounds.



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Caption: General workflow for the analytical characterization of a synthesized **gold bromide** compound.

UV-Visible (UV-Vis) Spectroscopy

Application Note: UV-Vis spectroscopy is used to study the electronic transitions within **gold bromide** complexes, particularly the square-planar tetrabromoaurate(III) anion, $[\text{AuBr}_4]^-$, which

is a key species in solution.[2] The technique is valuable for confirming the presence of Au(III) species, studying complex formation, and monitoring reaction kinetics.[10] Aqueous solutions of gold(III) bromide complexes exhibit characteristic absorption bands with maxima around 254 nm, 380 nm, and 450 nm.[10][11]

Species	Solvent	Absorption Maxima (λ_{max})
[AuBr ₄] ⁻	Aqueous[10][11]	254 nm, 380 nm, 450 nm
[AuBr ₄] ⁻	Bromine-bromide solution[12]	379 nm

Experimental Protocol: Spectrophotometric Analysis

- **Stock Solution Preparation:** Accurately weigh a sample of gold(III) bromide and dissolve it in a suitable solvent (e.g., 0.01 M HClO₄ or HBr solution) in a Class A volumetric flask to prepare a stock solution of known concentration (e.g., 10 mM).
- **Working Solutions:** Prepare a series of dilutions from the stock solution to generate working standards within the linear range of the spectrophotometer.
- **Instrument Setup:**
 - Turn on the spectrophotometer (e.g., Shimadzu PC 2500) and allow the lamps to warm up for at least 30 minutes.[10]
 - Set the wavelength range for scanning (e.g., 190-900 nm).[10]
- **Measurement:**
 - Use a matched pair of quartz cuvettes.
 - Fill the reference cuvette with the solvent blank and the sample cuvette with the **gold bromide** solution.
 - Acquire the baseline spectrum using the solvent blank.
 - Measure the absorbance spectrum of the sample solution.

- **Data Analysis:** Identify the wavelengths of maximum absorbance (λ_{max}) and correlate them with known values for **gold bromide** species. For quantitative analysis, use the Beer-Lambert law ($A = \epsilon bc$) by creating a calibration curve from the standards.

Vibrational Spectroscopy (FTIR & Raman)

Application Note: Fourier-Transform Infrared (FTIR) and Raman spectroscopy are powerful non-destructive techniques for probing the vibrational modes of molecules. For **gold bromide**, they are primarily used to identify the gold-bromine (Au-Br) stretching frequencies, providing direct evidence of the Au-Br bond. These frequencies are sensitive to the coordination environment, oxidation state, and overall structure of the complex. For square-planar $[\text{AuBr}_4]^-$ complexes, the Au-Br stretching vibrations ($\nu(\text{Au-Br})$) are typically observed in the far-IR or Raman region, between 250 and 262 cm^{-1} .^[2]

Complex Type	Ligand Environment	$\nu(\text{Au-Br})$ (cm^{-1})
trans- $[\text{Au}(\text{CN})_2(\text{L})\text{Br}]$	Pyridine ^[2]	250–262

Experimental Protocol: Solid-State FTIR/Raman Analysis FTIR (KBr Pellet Method):

- **Sample Preparation:** Mix ~1 mg of the finely ground **gold bromide** sample with ~100 mg of dry, spectroscopic grade potassium bromide (KBr).
- **Pellet Pressing:** Transfer the mixture to a pellet press and apply pressure (typically 8-10 tons) to form a thin, transparent pellet.
- **Data Acquisition:** Place the pellet in the sample holder of the FTIR spectrometer. Purge the sample compartment with dry air or nitrogen.
- **Scan:** Collect the spectrum, typically in the 4000-400 cm^{-1} range. For far-IR (to observe Au-Br stretches), a specialized spectrometer with appropriate beam splitters and detectors is required.

Raman Spectroscopy:

- **Sample Preparation:** Place a small amount of the solid **gold bromide** sample onto a microscope slide or into a capillary tube.

- Instrument Setup: Position the sample under the microscope objective of the Raman spectrometer.
- Data Acquisition: Focus the laser (e.g., 785 nm) on the sample. Set the laser power, acquisition time, and number of accumulations to obtain a good signal-to-noise ratio while avoiding sample degradation.
- Scan: Collect the Raman spectrum over the desired range (e.g., 100-3500 cm^{-1}).

X-ray Crystallography

Application Note: Single-crystal X-ray diffraction is the definitive technique for determining the precise three-dimensional atomic arrangement of a crystalline solid. For **gold bromides**, it confirms the linear geometry of AuBr and the dimeric, square-planar structure of Au₂Br₆.^{[4][5][6]} It provides accurate measurements of bond lengths, bond angles, and intermolecular interactions, which are critical for understanding the compound's reactivity and for computational modeling.^[2]

Compound	Bond Type	Bond Length (Å)
Au ₂ Br ₆	Au-Br (terminal)	Shorter than bridging
Au ₂ Br ₆	Au-Br (bridging)	Longer than terminal
Range	Au-Br (general)	2.42 - 2.51 ^[2]

Experimental Protocol: Single-Crystal X-ray Diffraction

- Crystal Growth: Grow single crystals of suitable size and quality. This is often the most challenging step and may involve slow evaporation, solvent diffusion, or thermal gradient methods.
- Crystal Mounting: Select a well-formed single crystal and mount it on a goniometer head using a cryoprotectant.
- Data Collection:
 - Place the mounted crystal on the X-ray diffractometer.

- Cool the crystal to a low temperature (e.g., 100 K) to minimize thermal vibrations.
- Center the crystal in the X-ray beam.
- Perform an initial scan to determine the unit cell parameters and crystal system.
- Execute a full data collection strategy, rotating the crystal and collecting diffraction data over a wide range of angles.
- Structure Solution and Refinement:
 - Process the raw diffraction data to obtain a set of structure factors.
 - Solve the crystal structure using direct methods or Patterson methods to obtain an initial model of the atomic positions.
 - Refine the model against the experimental data using least-squares methods to optimize atomic positions, and thermal parameters, yielding the final structure.

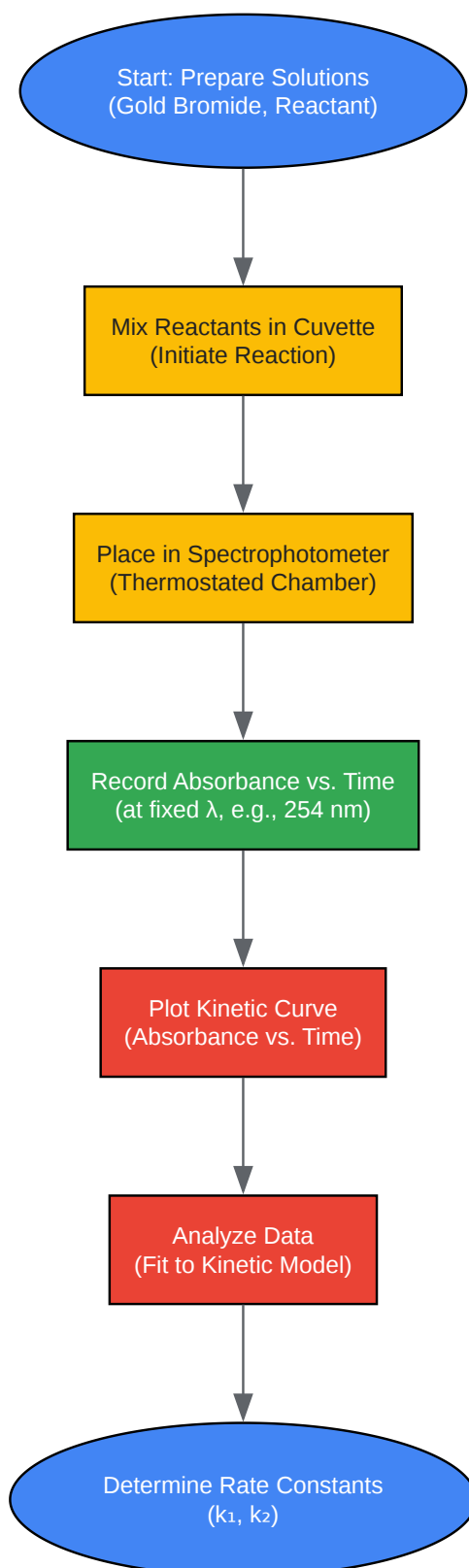
Mass Spectrometry (MS)

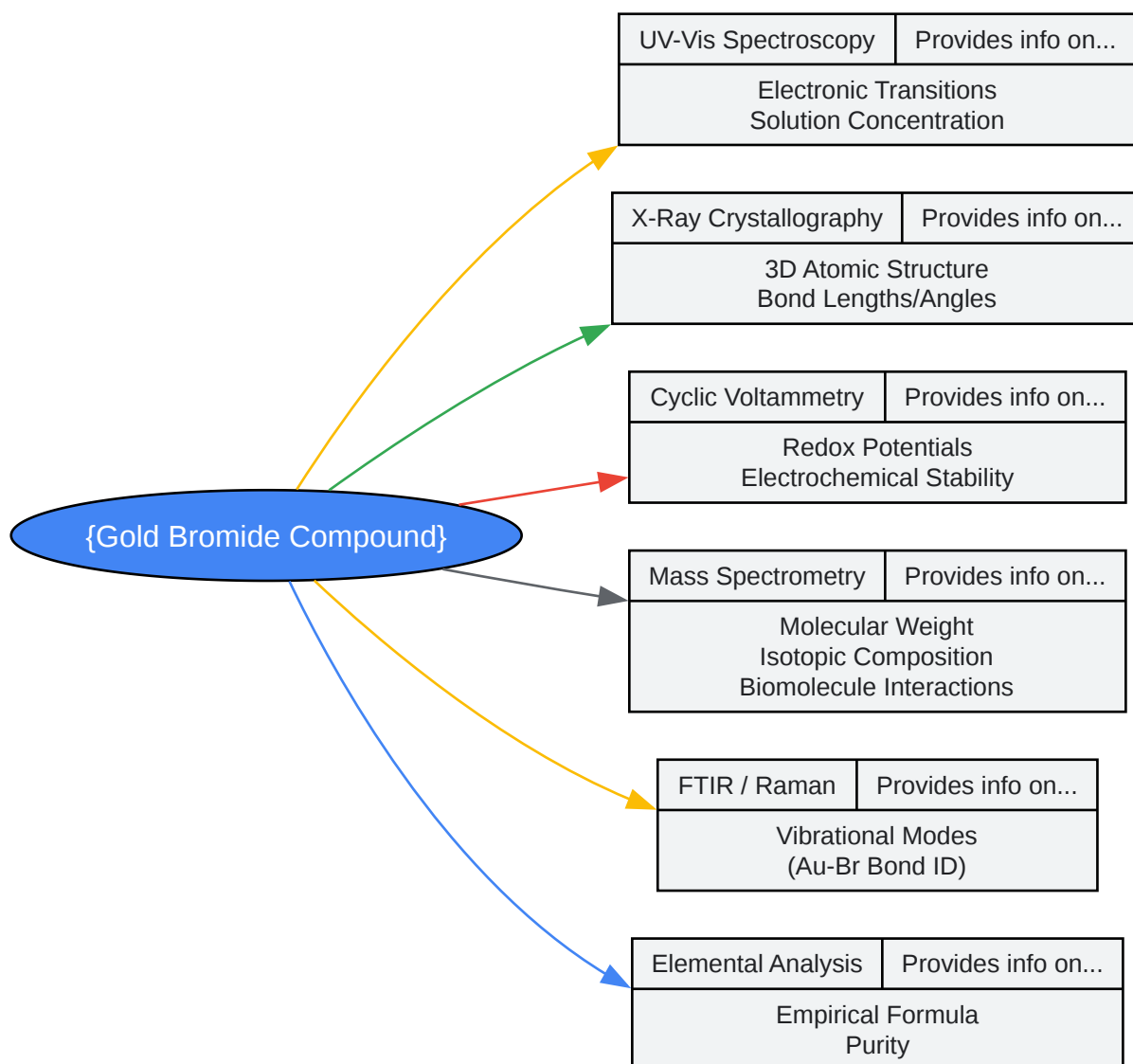
Application Note: Mass spectrometry is used to measure the mass-to-charge ratio (m/z) of ions, allowing for the determination of molecular weight and confirmation of elemental composition through isotopic patterns. Electrospray Ionization (ESI-MS) is particularly useful for analyzing **gold bromide** complexes and their interactions with other molecules, such as proteins and peptides, which is highly relevant in drug development.[13] It can be used to characterize adducts formed between gold compounds and biological macromolecules.[13]

Compound	Formula Weight	Key Isotopic Information
Gold (Au)	196.97 u	100% ¹⁹⁷ Au
Bromine (Br)	79.90 u	~50.7% ⁷⁹ Br, ~49.3% ⁸¹ Br
Gold(I) Bromide (AuBr)	276.87 g/mol	Isotope pattern shows two major peaks separated by 2 Da with ~1:1 intensity.[6]

Experimental Protocol: Electrospray Ionization Mass Spectrometry (ESI-MS)

- **Sample Preparation:** Prepare a dilute solution of the **gold bromide** compound (typically 1-10 μM) in a solvent suitable for ESI, such as methanol, acetonitrile, or water, often with a small amount of acid (e.g., formic acid) to aid ionization.
- **Instrument Setup:**
 - Calibrate the mass spectrometer using a known standard.
 - Set the ESI source parameters: capillary voltage, nebulizing gas pressure, and drying gas temperature and flow rate. Optimize these for the specific analyte.
 - Set the mass analyzer parameters: scan range, scan speed, and detector voltage.
- **Data Acquisition:** Introduce the sample into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- **Analysis:** Acquire the mass spectrum. Identify the molecular ion peak and compare its m/z value and isotopic distribution pattern with the theoretical values for the expected **gold bromide** species.





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